

An In-depth Technical Guide to the Physical Properties of Allyl Cyanide

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Compound of Interest

Compound Name: 3-Butenenitrile

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Introduction

Allyl cyanide (**3-butenenitrile**) is a colorless to light yellow liquid organic compound with the chemical formula C_4H_5N .^{[1][2]} It is recognized by its pungent, onion-like odor.^{[3][4]} This versatile molecule plays a role as a plant metabolite and an antifeedant in nature.^[5] In industrial applications, it serves as a cross-linking agent in the synthesis of polymers.^{[1][4]} A comprehensive understanding of its physical properties is paramount for its safe handling, application in synthetic chemistry, and for toxicological and metabolic studies.^{[1][6]} This guide provides a detailed overview of the core physical properties of allyl cyanide, complete with experimental protocols for their determination and a summary of key safety information.

Core Physical Properties

The fundamental physical characteristics of allyl cyanide are summarized in the table below, providing a comparative overview of its key quantitative data.

Physical Property	Value	Units	Conditions	References
Molecular Weight	67.09	g/mol	-	
Density	0.834	g/mL	at 25 °C	[7]
0.83	g/cm ³	at 25 °C	[8]	
0.8341	g/mL	at 20 °C (d ₄ ²⁰)	[3]	
Boiling Point	116-121	°C	at 760 mmHg	[1] [7]
118	°C	-	[2]	
119	°C	at 760 mmHg	[3]	
Melting Point	-87	°C	-	[1] [3] [7]
Refractive Index	1.405	-	at 20 °C (n ₂₀ /D)	[7]
1.41	-	-	[2]	
1.4060	-	at 20 °C (n _D ²⁰)	[3]	
1.4144	-	at 20 °C, 589.29 nm	[9]	
Solubility	Slightly soluble	-	in water	[2] [4]
Soluble	-	in ether, alcohol	[2]	
Soluble	-	in organic solvents	[1]	
Insoluble	-	in water (at 20°C)	[8]	
Flash Point	24	°C	closed cup	[2]
23	°C	-	[8]	
Autoignition Temperature	455	°C	-	[8]
851	°F	-		

Experimental Protocols

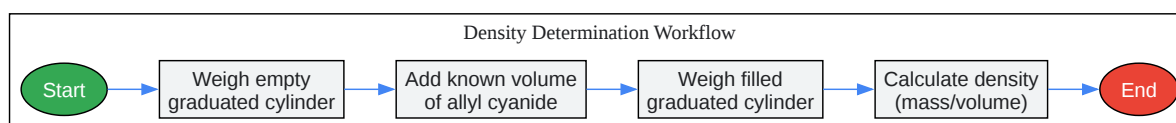
Accurate determination of physical properties is crucial for chemical characterization. The following are detailed methodologies for measuring the key physical properties of allyl cyanide.

Determination of Density

The density of a liquid can be determined using a pycnometer or a graduated cylinder and a balance.^{[10][11]}

Method using a Graduated Cylinder:

- **Mass of the Empty Cylinder:** Weigh a clean, dry 25 mL or 50 mL graduated cylinder on an analytical balance and record its mass.^[11]
- **Volume Measurement:** Carefully add a known volume of allyl cyanide (e.g., 20 mL) to the graduated cylinder. Read the volume from the bottom of the meniscus.^[11]
- **Mass of Cylinder and Liquid:** Reweigh the graduated cylinder containing the allyl cyanide and record the combined mass.^[11]
- **Calculation:** The density (ρ) is calculated using the formula: $\rho = (\text{mass of liquid}) / (\text{volume of liquid})$ where the mass of the liquid is the difference between the mass of the filled and empty cylinder.^[10]
- **Repeatability:** For accuracy, the measurement should be repeated multiple times, and the average value should be reported.^[10]



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Caption: Workflow for the experimental determination of density.

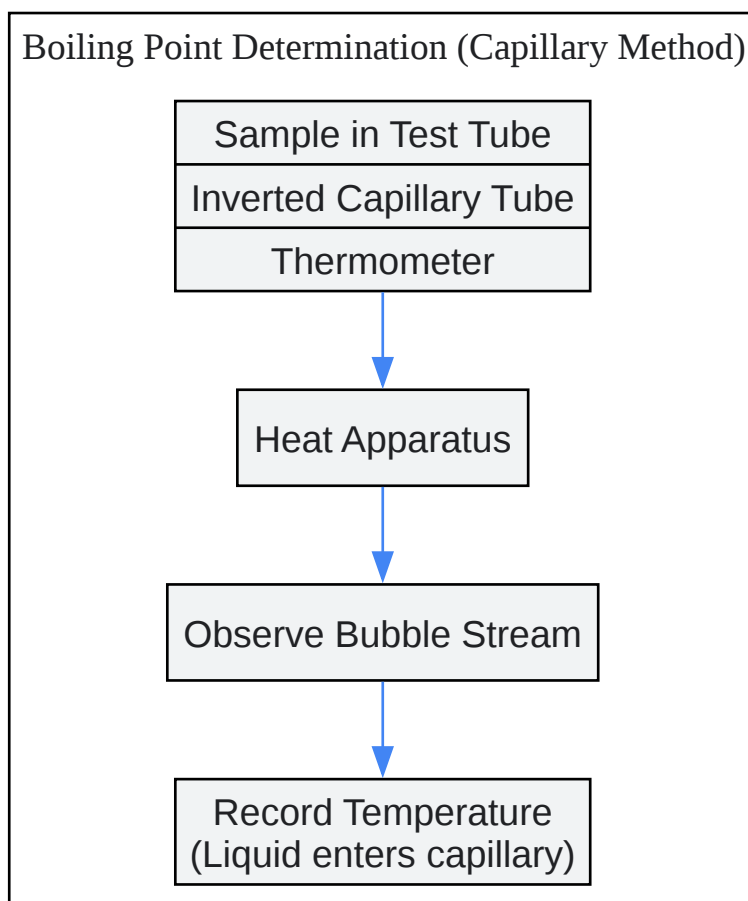
Determination of Boiling Point

The boiling point of a liquid can be determined by distillation or the capillary method.^{[12][13][14]}

The micro boiling point determination method is suitable for small sample volumes.

Capillary Method:

- Sample Preparation: Place a small amount of allyl cyanide into a small test tube.^{[15][16]}
- Capillary Tube Insertion: Invert a capillary tube (sealed at one end) and place it into the test tube containing the liquid.^{[14][15]}
- Heating: Heat the test tube in a controlled manner using a heating block or a water/oil bath.^{[13][14]}
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.^[14]
- Boiling Point Determination: The boiling point is the temperature at which the rapid and continuous stream of bubbles stops, and the liquid begins to enter the capillary tube upon cooling.^{[13][14]}



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Caption: Key steps in boiling point determination via the capillary method.

Determination of Refractive Index

The refractive index is a fundamental optical property and can be measured using a refractometer, such as an Abbe refractometer, or interferometry methods.^{[17][18][19]}

Using an Abbe Refractometer:

- Calibration: Calibrate the refractometer using a standard sample with a known refractive index.
- Sample Application: Apply a few drops of allyl cyanide to the prism of the refractometer.
- Measurement: Close the prism and allow the temperature to stabilize (typically 20 °C).

- **Reading:** Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs. Read the refractive index from the scale.
- **Cleaning:** Clean the prism thoroughly with a suitable solvent (e.g., ethanol or isopropanol) and a soft tissue after the measurement.

Determination of Solubility

The solubility of allyl cyanide in various solvents can be determined by the saturation method.

[\[20\]](#)[\[21\]](#)[\[22\]](#)

Saturation Method:

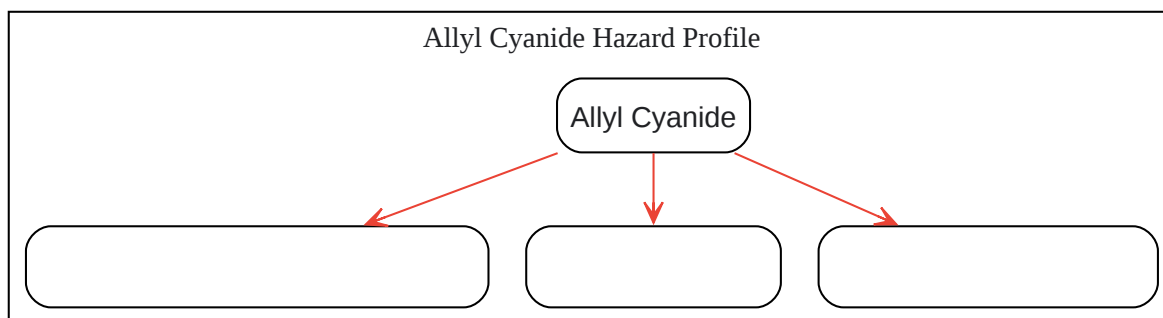
- **Sample Preparation:** Add an excess amount of allyl cyanide to a known volume of the solvent (e.g., water, ethanol) in a sealed container.[\[22\]](#)[\[23\]](#)
- **Equilibration:** Agitate the mixture at a constant temperature for a sufficient period to ensure saturation.[\[22\]](#)[\[23\]](#)
- **Phase Separation:** Allow the undissolved solute to settle, or separate the saturated solution from the excess solute by filtration or centrifugation.
- **Analysis:** Determine the concentration of allyl cyanide in the saturated solution using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).[\[24\]](#) The solubility is then expressed as the mass of solute per volume or mass of solvent.

Safety and Handling

Allyl cyanide is a hazardous substance and must be handled with appropriate safety precautions.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[25\]](#)

- **Toxicity:** It is toxic if swallowed, harmful in contact with skin, and may be fatal if inhaled.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- **Flammability:** Allyl cyanide is a flammable liquid and vapor.[\[2\]](#)[\[6\]](#) Keep away from heat, sparks, open flames, and hot surfaces.[\[2\]](#)[\[6\]](#)

- Irritation: It causes skin, eye, and respiratory tract irritation.[1][2]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[25] Work in a well-ventilated area or under a chemical fume hood.[6][25]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[6]



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Caption: Primary hazards associated with allyl cyanide.

Conclusion

This technical guide provides a thorough examination of the key physical properties of allyl cyanide, essential for its application in research and development. The tabulated data offers a quick reference, while the detailed experimental protocols provide a foundation for accurate and reproducible measurements. Adherence to the outlined safety precautions is critical when handling this compound to mitigate potential risks. A solid grasp of these physical properties is fundamental to the successful and safe utilization of allyl cyanide in scientific and industrial settings.

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